

Bakkenolide B: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bakkenolide B is a sesquiterpenoid lactone isolated from the leaves and flower buds of Petasites japonicus.[1][2] It has garnered significant interest within the scientific community for its potent anti-inflammatory and anti-allergic properties.[1][3] This technical guide provides a comprehensive overview of **Bakkenolide B**, including its chemical properties, biological activities, and underlying mechanisms of action, with a focus on its potential as a therapeutic agent. Detailed experimental protocols from key studies are provided to facilitate further research and development.

Chemical Properties



Property	Value	Reference
CAS Number	18455-98-6	[1]
Molecular Formula	C22H30O6	
Molecular Weight	390.47 g/mol	_
IUPAC Name	[(2R,3R,3aR,4S,7S,7aR)-3-acetyloxy-7,7a-dimethyl-4'-methylidene-2'-oxospiro[3,3a,4,5,6,7-hexahydro-1H-indene-2,3'-oxolane]-4-yl] (Z)-2-methylbut-2-enoate	
Synonyms	Fukinolide, (-)-Bakkenolide B	-

Biological Activities and Mechanisms of Action

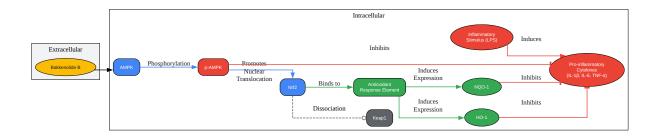
Bakkenolide B has demonstrated significant therapeutic potential in preclinical studies, primarily through its modulation of inflammatory and allergic responses.

Anti-inflammatory and Anti-neuroinflammatory Effects

Bakkenolide B exhibits potent anti-inflammatory activity, particularly in the context of neuroinflammation. In lipopolysaccharide (LPS)-stimulated microglial cells, **Bakkenolide B** has been shown to significantly reduce the production of pro-inflammatory cytokines, including interleukin (IL)-1 β , IL-6, IL-12, and tumor necrosis factor (TNF)- α . This effect is accompanied by a reduction in reactive oxygen species (ROS) production.

The primary mechanism underlying these effects is the activation of the AMP-activated protein kinase (AMPK) and the subsequent induction of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.







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